

Multi-User Operation of the 2470 WIZARD² Gamma Counter: Application Notes and Protocols

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Compound of Interest

Compound Name: SM-2470

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the multi-user setup and operation of the PerkinElmer 2470 WIZARD² Automatic Gamma Counter. The 2470 WIZARD² is a versatile instrument for gamma radiation analysis, offering flexibility, robustness, and accuracy for a wide range of applications in research and drug development.^{[1][2]} Its multi-user capabilities and multitasking operation environment facilitate efficient sample processing in a collaborative laboratory setting.^{[1][3][4]}

Multi-User Setup and Laboratory Workflow

A key feature of the 2470 WIZARD² is its capacity to be used in a multi-user environment, which is essential in a modern research laboratory.^{[1][4]} The instrument's software, such as WorkOut Plus™ or the optional MyAssays® Desktop Pro, provides the necessary tools for managing multiple users, protocols, and data, including features that support 21 CFR Part 11 compliance for electronic records and signatures.

User Account Management

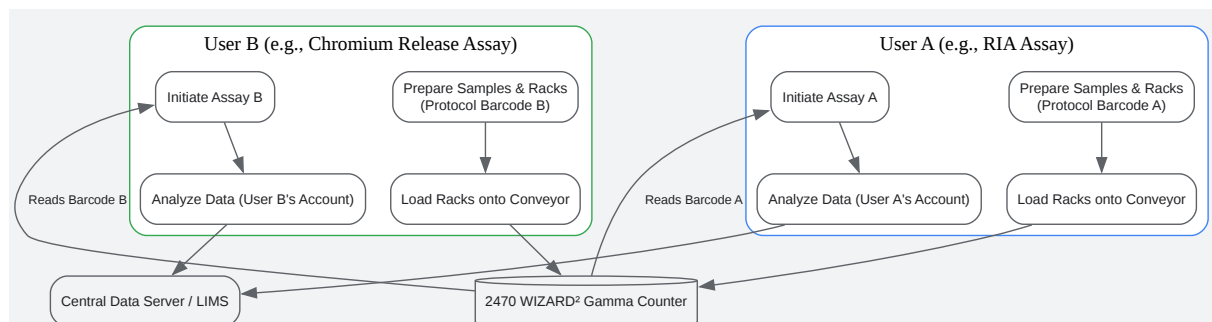
To ensure data integrity and security in a multi-user setting, it is crucial to establish a structured user account management system. The software allows for the creation of distinct user roles with varying levels of access and permissions.

Protocol for User Account Setup:

- **Administrator Account:** The initial setup should be performed by a designated laboratory manager or system administrator who will hold the administrator-level account. This account has full control over all software functions, including user management, protocol creation, and data archiving.
- **Creating User Groups:** It is recommended to create user groups based on research projects or user roles (e.g., "Research Scientists," "Technicians," "Quality Control"). This simplifies the process of assigning permissions.
- **Creating Individual User Accounts:**
 - Navigate to the user management section of the software.
 - Create a new user account by providing a unique username and a temporary password.
 - Assign the user to a pre-defined user group.
 - Define the user's permissions, such as the ability to create or modify protocols, run assays, export data, and access specific data sets.
- **User Authentication:** Users will be required to log in with their unique credentials to access the system, ensuring that all actions are tracked and auditable.

Multi-User Workflow

The following diagram illustrates a typical workflow for multiple users in a laboratory utilizing the 2470 WIZARD².



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A multi-user workflow for the 2470 WIZARD².

Instrument Specifications and Performance

The 2470 WIZARD² is available in various configurations to meet the throughput needs of different laboratories, with models offering one, two, five, or ten detectors and sample capacities of 550 or 1000 samples.^{[1][2]}

Feature	Specification
Detector System	Thallium-activated sodium iodide [NaI(Tl)] crystals
Crystal Dimensions	50 mm height x 32 mm diameter
Counting Geometry	4 π counting for optimal efficiency
Radiation Shielding	Minimum 12 mm lead shielding around detectors
Sample Capacity	550 samples (55 racks) or 1000 samples (100 racks)
Multichannel Analyzer	2048 channels, linear
Energy Range	15 - 1000 keV
Maximum Count Rate	~6 million DPM for ¹²⁵ I
Radionuclide Library	45 pre-programmed nuclides

Application Protocols

The 2470 WIZARD² is ideally suited for a variety of gamma counting applications, including Radioimmunoassay (RIA), Immunoradiometric Assay (IRMA), and cytotoxicity assays such as the Chromium-51 release assay.[\[5\]](#)[\[6\]](#)

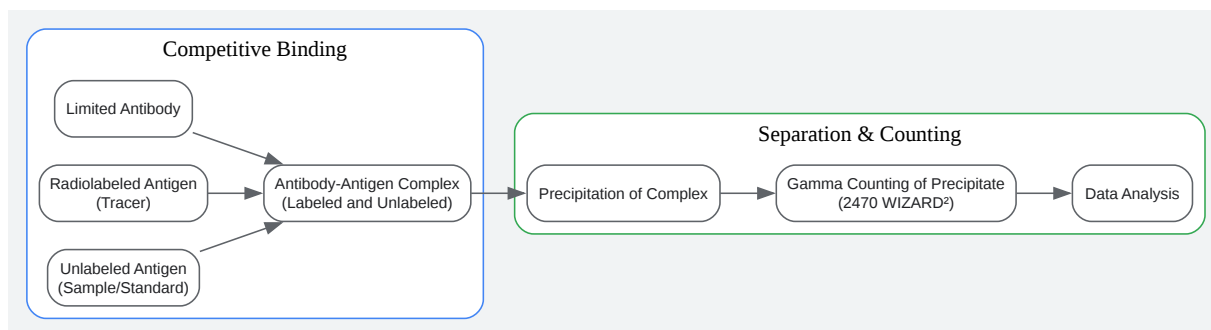
Radioimmunoassay (RIA)

RIA is a highly sensitive in vitro assay technique used to measure the concentration of antigens by use of antibodies.

Experimental Protocol for a Competitive RIA:

- Reagent Preparation:
 - Prepare standards of known antigen concentrations.
 - Prepare a fixed concentration of radiolabeled antigen (e.g., ¹²⁵I-labeled).

- Prepare a limited concentration of a specific antibody.
- Assay Procedure:
 - Pipette standards, controls, and unknown samples into appropriately labeled tubes.
 - Add the fixed amount of radiolabeled antigen to all tubes.
 - Add the limited amount of antibody to all tubes.
 - Incubate the mixture to allow for competitive binding between the labeled and unlabeled antigen for the antibody binding sites.
 - Add a precipitating reagent (e.g., a second antibody) to separate the antibody-bound antigen from the free antigen.
 - Centrifuge the tubes to pellet the precipitate.
 - Decant or aspirate the supernatant.
- Gamma Counting:
 - Place the tubes containing the precipitate into the 2470 WIZARD² racks.
 - Select the appropriate protocol for ¹²⁵I counting.
 - Initiate the counting sequence.
- Data Analysis:
 - The amount of radioactivity in the pellet is inversely proportional to the concentration of the unlabeled antigen in the sample.
 - Generate a standard curve by plotting the counts per minute (CPM) against the known concentrations of the standards.
 - Determine the concentration of the unknown samples by interpolating their CPM values on the standard curve.



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Signaling pathway of a competitive RIA.

Immunoradiometric Assay (IRMA)

IRMA is a non-competitive immunoassay in which the analyte to be measured is "sandwiched" between two antibodies.

Experimental Protocol for a "Sandwich" IRMA:

- Reagent Preparation:
 - Coat tubes or beads with a capture antibody.
 - Prepare a radiolabeled detection antibody (e.g., ^{125}I -labeled).
 - Prepare standards of known antigen concentrations.
- Assay Procedure:
 - Pipette standards, controls, and unknown samples into the antibody-coated tubes.
 - Incubate to allow the antigen to bind to the capture antibody.
 - Wash the tubes to remove any unbound material.

- Add the radiolabeled detection antibody.
- Incubate to allow the labeled antibody to bind to the captured antigen.
- Wash the tubes to remove any unbound labeled antibody.
- Gamma Counting:
 - Place the tubes in the 2470 WIZARD² racks.
 - Select the appropriate protocol for ¹²⁵I counting.
 - Initiate the counting sequence.
- Data Analysis:
 - The amount of radioactivity is directly proportional to the concentration of the antigen in the sample.
 - Generate a standard curve by plotting CPM against the known concentrations of the standards.
 - Determine the concentration of the unknown samples from the standard curve.

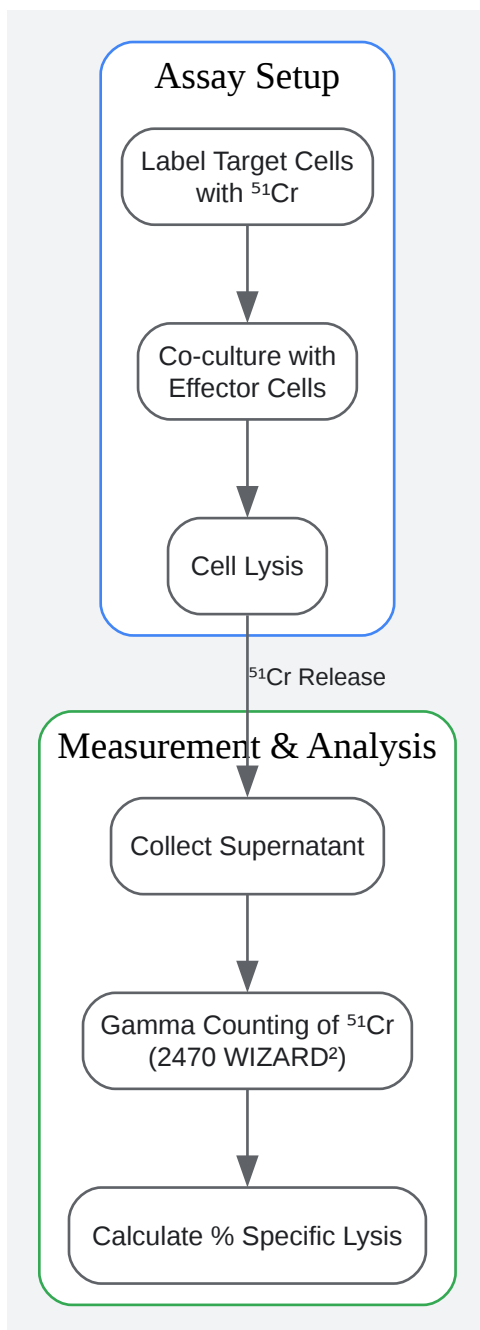
Chromium-51 Release Assay for Cytotoxicity

This assay is a common method to quantify the cytotoxic activity of immune cells, such as cytotoxic T lymphocytes (CTLs) or Natural Killer (NK) cells.

Experimental Protocol for a ⁵¹Cr Release Assay:

- Target Cell Labeling:
 - Incubate target cells with Sodium Chromate (⁵¹Cr). The ⁵¹Cr will be taken up by the cells and bind to intracellular proteins.
 - Wash the labeled target cells multiple times to remove excess, unincorporated ⁵¹Cr.
- Co-culture:

- Plate the labeled target cells in a 96-well plate.
- Add effector cells (e.g., CTLs) at various effector-to-target (E:T) ratios.
- Include control wells for:
 - Spontaneous release: Target cells with media only (no effector cells).
 - Maximum release: Target cells with a detergent (e.g., Triton X-100) to cause complete lysis.
- Incubate the plate for a defined period (e.g., 4 hours) to allow for cell-mediated lysis.
- Supernatant Collection:
 - Centrifuge the plate to pellet the cells.
 - Carefully collect a portion of the supernatant from each well.
- Gamma Counting:
 - Transfer the supernatant samples to tubes suitable for the 2470 WIZARD².
 - Select the protocol for ⁵¹Cr counting.
 - Count the samples.
- Data Analysis:
 - Calculate the percentage of specific lysis using the following formula: % Specific Lysis =
$$\frac{[(\text{Experimental Release} - \text{Spontaneous Release}) / (\text{Maximum Release} - \text{Spontaneous Release})] \times 100}{}$$



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Experimental workflow for a ^{51}Cr release assay.

Quality Control and Data Management

Maintaining the quality and integrity of data is paramount in a research and drug development setting.

Quality Control Procedures:

- **Daily Performance Checks:** Before running assays, perform a daily performance check using a known radioactive source to ensure the instrument is functioning within specifications.
- **Background Checks:** Regularly measure the background radiation to ensure it remains low and stable.
- **Assay Controls:** Always include appropriate positive and negative controls in each assay to validate the results.

Data Management:

- **Electronic Records:** The instrument's software facilitates the creation of secure, time-stamped electronic records of all assays.
- **Audit Trails:** When operating in a regulated environment, enable the audit trail feature to track all actions performed on the system, including user logins, protocol modifications, and data exports.
- **Data Export:** Data can be exported in various formats for further analysis in external software or for archiving in a Laboratory Information Management System (LIMS). The datalogger function can automatically save all assay results in a text file compatible with Microsoft® Excel®.^[1]

By implementing robust multi-user protocols and adhering to standardized experimental procedures, researchers can fully leverage the capabilities of the 2470 WIZARD² gamma counter for high-quality, reproducible results in a collaborative scientific environment.

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